

An In-depth Technical Guide to Triallyl Isocyanurate (CAS 1025-15-6)

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Compound of Interest

Compound Name: *Triallyl isocyanurate*

Cat. No.: *B093782*

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Triallyl isocyanurate (TAIC) is a trifunctional monomer notable for its role as a highly effective crosslinking agent in polymer chemistry. Its unique structure, featuring a stable isocyanurate ring with three reactive allyl groups, allows for the formation of robust, three-dimensional polymer networks. This crosslinking capability significantly enhances the thermal stability, mechanical strength, and chemical resistance of a wide range of polymers. This guide provides a comprehensive overview of TAIC, including its chemical and physical properties, detailed experimental protocols for its synthesis and application, and a discussion of its primary mechanism of action.

Core Properties and Data

Triallyl isocyanurate is commercially available as a white to pale yellow solid or a colorless to light yellow liquid, depending on its purity and the presence of stabilizers.^{[1][2][3][4]} It is often stabilized with substances like butylated hydroxytoluene (BHT) to prevent spontaneous polymerization.^[1] The compound exhibits limited solubility in water but is soluble in various organic solvents, including aromatics, ethanol, acetone, and halogenated hydrocarbons.^{[1][2]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Triallyl isocyanurate** is presented below. It is important to note that some discrepancies exist in the reported values across

different sources, which may be attributed to variations in measurement conditions and sample purity.

Property	Value
CAS Number	1025-15-6
Molecular Formula	C ₁₂ H ₁₅ N ₃ O ₃
Molecular Weight	249.27 g/mol [5][6][7]
Appearance	White to pale yellow solid or colorless to light yellow liquid[1][2][3]
Melting Point	20.5 °C to 27 °C[8][9]
Boiling Point	140 °C at 1 mmHg; 149-152 °C at 4 mmHg; 311 °C at 760 mmHg[5][9][10]
Density	Approximately 1.11 to 1.16 g/cm ³ at 20-25 °C[6][8][9]
Solubility	Insoluble in water; soluble in organic solvents such as aromatics, ethanol, and acetone[1][2]
Flash Point	> 230 °F (> 110 °C)[5][9]
Refractive Index	n _{20/D} 1.513[11]

Spectral and Analytical Data

Data Type	Key Identifiers
SMILES	<chem>C=CCN1C(=O)N(CC=C)C(=O)N(CC=C)C1=O</chem> [2][6][10]
InChI	InChI=1S/C12H15N3O3/c1-4-7-13-10(16)14(8-5-2)12(18)15(9-6-3)11(13)17/h4-6H,1-3,7-9H2[2][8][10]
InChIKey	KOMNUTZXSVSERR-UHFFFAOYSA-N[2][8][10]

Synthesis of Triallyl Isocyanurate

Triallyl isocyanurate is synthetically produced and does not occur naturally.^[3] One common method involves the reaction of an alkali cyanate with an allyl halide in an aprotic polar solvent.^[12] Another approach is the reaction of cyanuric acid with allyl chloride in the presence of a catalyst.^[13] A detailed protocol for a lab-scale synthesis is provided below.

Experimental Protocol: Synthesis of Triallyl Isocyanurate

This protocol is based on the reaction of sodium isocyanurate with allyl chloride.

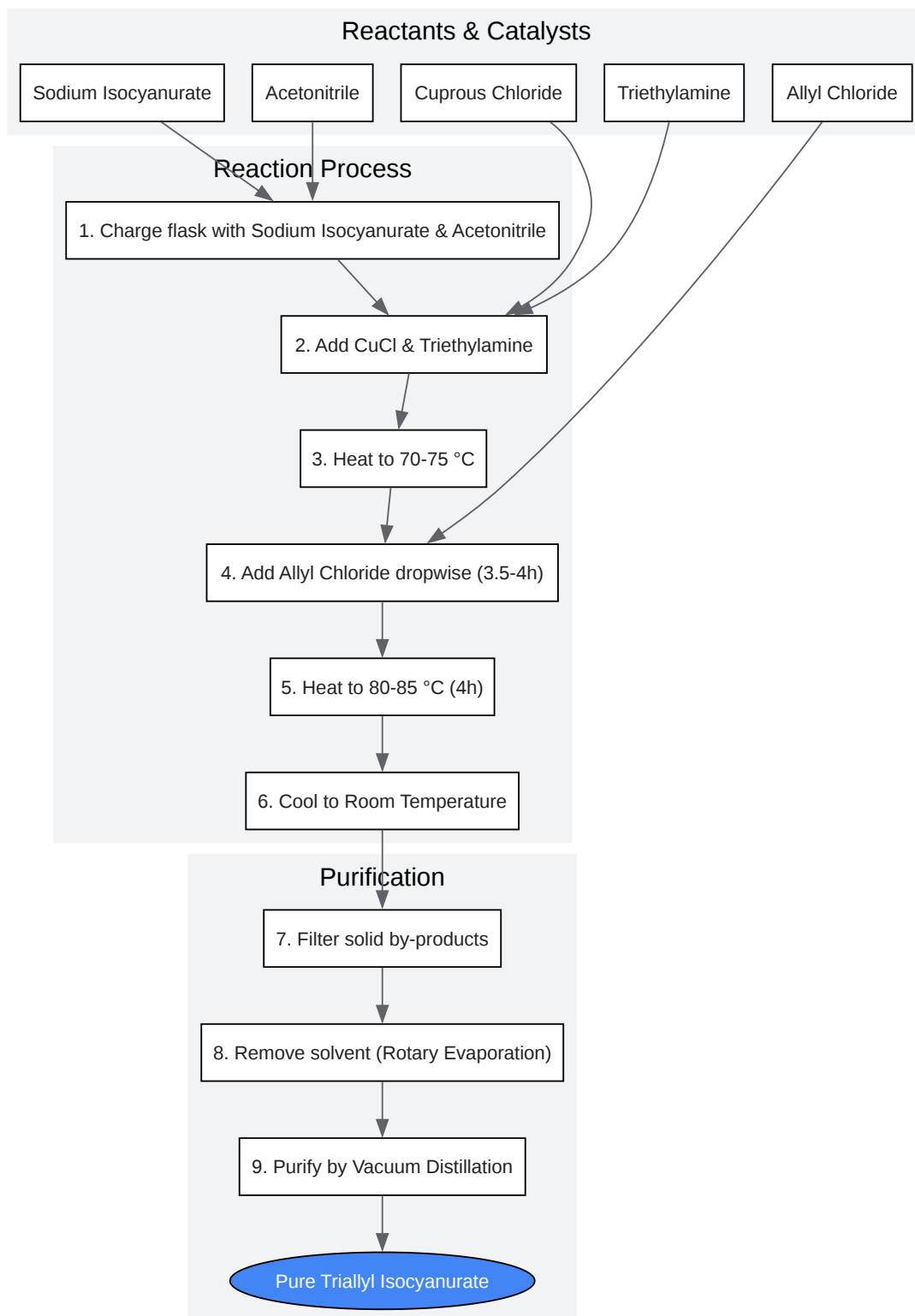
Materials:

- Sodium isocyanurate
- Acetonitrile (solvent)
- Cuprous chloride (catalyst)
- Triethylamine (phase transfer catalyst)
- Allyl chloride (propenyl chloride)
- Four-necked flask equipped with a condenser, dropping funnel, thermometer, and mechanical stirrer
- Heating mantle
- Filtration apparatus
- Rotary evaporator
- Vacuum distillation setup

Procedure:

- **Reaction Setup:** In a four-necked flask equipped with a condenser, dropping funnel, thermometer, and mechanical stirrer, add sodium isocyanurate and acetonitrile.
- **Catalyst Addition:** To the suspension, add cuprous chloride and triethylamine.
- **Heating:** Begin stirring the mixture and heat it to a temperature of 70-75 °C using a heating mantle.
- **Allyl Chloride Addition:** Slowly add allyl chloride dropwise to the reaction mixture over a period of 3.5 to 4 hours, maintaining the temperature within the 70-75 °C range.
- **Reaction Continuation:** After the complete addition of allyl chloride, increase the temperature to 80-85 °C and continue the reaction for an additional 4 hours.
- **Cooling and Filtration:** Cool the reaction mixture to room temperature. Filter the mixture to remove solid by-products.
- **Solvent Removal:** Remove the acetonitrile from the filtrate using a rotary evaporator.
- **Purification:** Purify the crude product by vacuum distillation at a temperature of 113-115 °C and a pressure of 133.3 Pa to obtain pure **triallyl isocyanurate**.^[14]

Synthesis Workflow of Triallyl Isocyanurate

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **Triallyl Isocyanurate**.

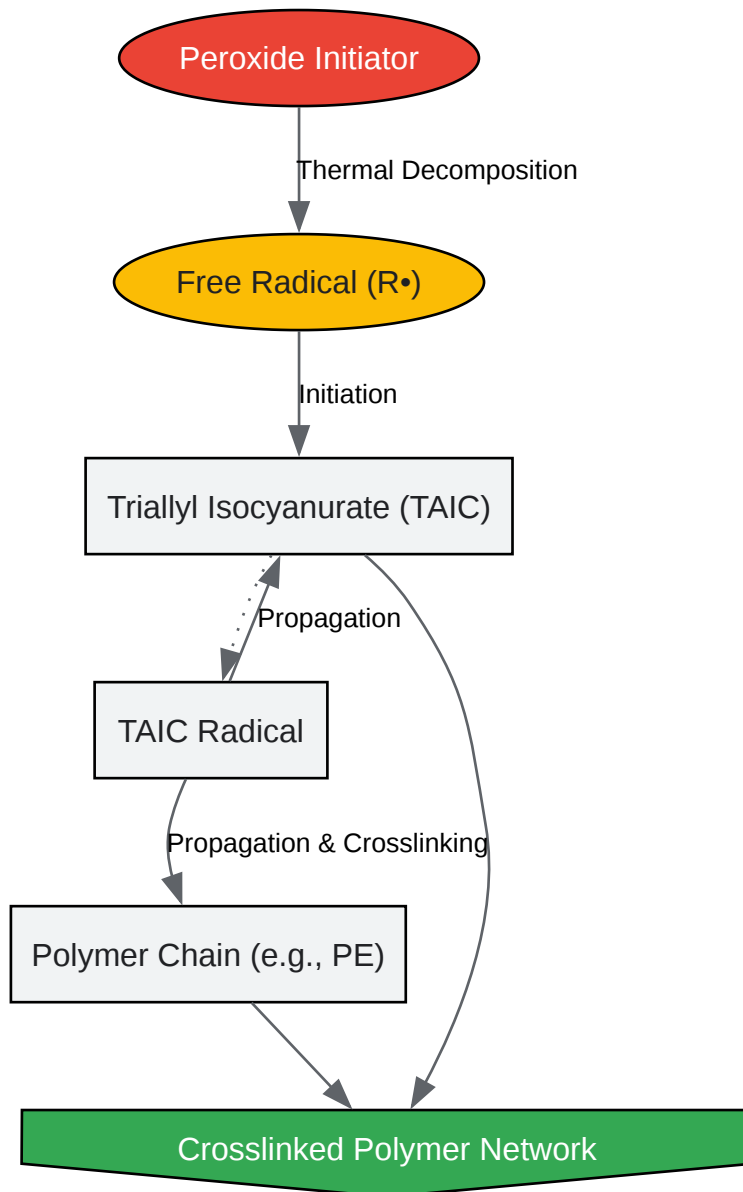
Mechanism of Action: Free-Radical Polymerization and Crosslinking

Triallyl isocyanurate functions as a crosslinking co-agent, particularly in peroxide or radiation-induced polymerization processes.^[14] The three allyl groups are the active sites for polymerization. The process is initiated by free radicals, which can be generated from the thermal decomposition of a peroxide initiator or through the application of radiation.

The mechanism involves the following key steps:

- **Initiation:** A free radical ($R\bullet$) from an initiator attacks one of the allyl double bonds of a TAIC molecule, creating a TAIC radical.
- **Propagation:** The newly formed TAIC radical then reacts with the allyl group of another TAIC molecule or a polymer chain, propagating the radical chain reaction and forming a growing polymer network.
- **Crosslinking:** As the reaction proceeds, the trifunctional nature of TAIC leads to the formation of a dense, three-dimensional crosslinked network. This network structure is responsible for the enhanced properties of the final material.
- **Termination:** The polymerization process ceases when two radicals combine or through other termination reactions.

Free-Radical Crosslinking with TAIC



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Caption: Peroxide-induced crosslinking mechanism with TAIC.

Applications in Polymer Modification

Triallyl isocyanurate is widely used to modify various thermoplastics and elastomers. For instance, it is employed as a crosslinking modifier for polyethylene (PE), polyvinyl chloride (PVC), and ethylene-vinyl acetate (EVA).[2] The incorporation of TAIC significantly improves

the heat resistance, flame retardancy, solvent resistance, and mechanical strength of these polymers.[2]

Experimental Protocol: Crosslinking of High-Density Polyethylene (HDPE)

This protocol details the crosslinking of HDPE using di-tert-butyl peroxide (DTBP) as the initiator and TAIC as the co-agent.

Materials:

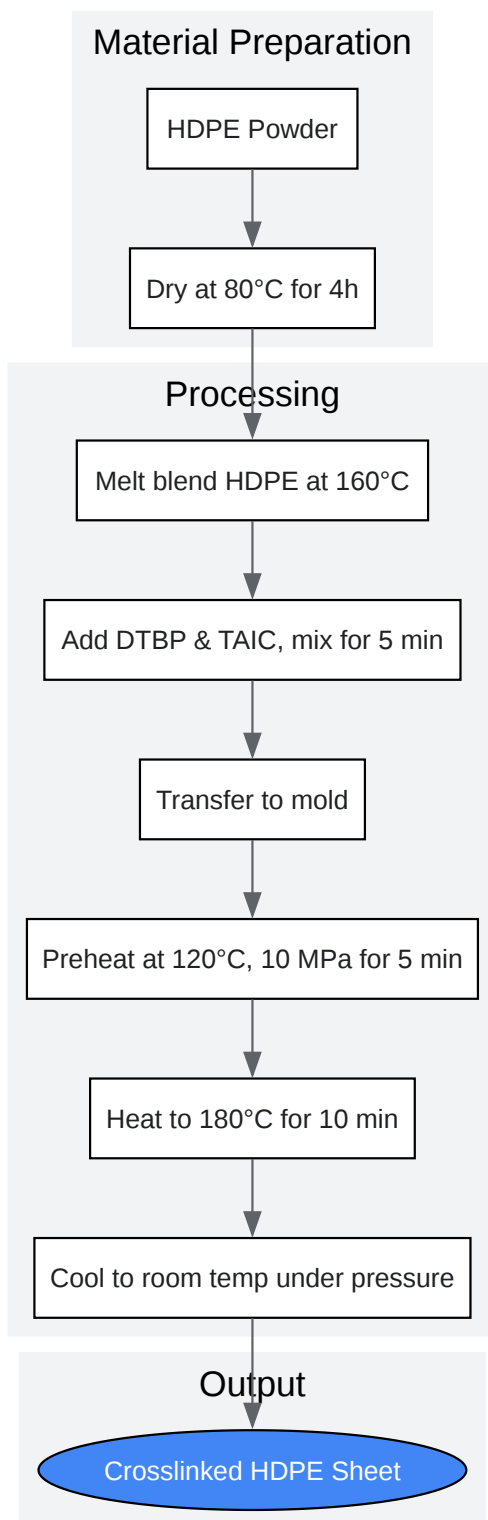
- High-Density Polyethylene (HDPE) powder
- Di-tert-butyl peroxide (DTBP)
- **Triallyl isocyanurate** (TAIC)
- Internal mixer (e.g., Haake rheometer)
- Compression molding press

Procedure:

- **Drying:** Dry the HDPE powder in an oven at 80 °C for 4 hours to remove any moisture.
- **Melt Blending:**
 - Melt the dried HDPE powder in an internal mixer at 160 °C with a rotor speed of 60 rpm for 3 minutes.
 - Add the desired amounts of DTBP and TAIC to the molten HDPE and continue mixing for an additional 5 minutes to ensure a homogeneous dispersion of the additives.
- **Compression Molding:**
 - Transfer the compounded material to a preheated mold.

- Preheat the material in the compression molding press at 120 °C for 5 minutes under a pressure of 10 MPa.
- Increase the temperature to 180 °C and maintain it for 10 minutes to induce the crosslinking reaction.
- Cooling and Demolding:
 - Cool the mold to room temperature while maintaining the pressure.
 - Once cooled, remove the crosslinked HDPE sheet from the mold for subsequent characterization.[\[14\]](#)

HDPE Crosslinking Experimental Workflow



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Caption: Workflow for crosslinking HDPE with TAIC.

Safety and Handling

Triallyl isocyanurate is considered to have moderate acute toxicity if swallowed or in contact with skin.[13] Prolonged or repeated exposure may cause damage to organs, particularly the liver.[13] It is essential to handle this chemical in a well-ventilated area and use appropriate personal protective equipment (PPE), including gloves, safety goggles, and protective clothing.[2][13] The commercial product may be prone to spontaneous polymerization and is often supplied with a stabilizer.[1] It is incompatible with strong oxidizing agents, strong acids, strong bases, and peroxides.[1][13]

Conclusion

Triallyl isocyanurate is a valuable and versatile crosslinking agent with a wide range of applications in polymer science and materials engineering. Its ability to significantly enhance the properties of various polymers makes it a crucial component in the development of high-performance materials. This guide has provided a detailed overview of its properties, synthesis, and applications, offering a valuable resource for researchers and professionals in related fields. Careful adherence to safety protocols is essential when handling this compound.

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